

Navigating the Safety Profile of Ethyl 2-(chlorocarbonyl)benzoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-(chlorocarbonyl)benzoate

Cat. No.: B3188579

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-(chlorocarbonyl)benzoate, a key reagent in organic synthesis, presents a significant hazard profile that necessitates stringent safety and handling protocols. Due to the presence of a reactive chlorocarbonyl group, this compound is expected to be corrosive and toxic. This guide synthesizes available safety information for structurally related compounds to provide a comprehensive overview of the anticipated hazards, handling precautions, and emergency procedures for **Ethyl 2-(chlorocarbonyl)benzoate**.

Core Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Ethyl 2-(chlorocarbonyl)benzoate** (CAS No. 22103-82-8) is not readily available in public databases. However, based on the safety profiles of analogous compounds such as 2-Ethoxybenzoyl chloride and Benzoyl chloride, a number of hazards can be inferred. The chlorocarbonyl functional group is highly reactive and is the primary driver of the hazardous properties of these molecules.

Anticipated Hazards:

- **Corrosivity:** Expected to cause severe skin burns and eye damage upon contact.
- **Toxicity:** Likely to be harmful if swallowed, in contact with skin, or if inhaled.

- **Reactivity:** Reacts with water and other nucleophiles, potentially releasing corrosive byproducts.

Quantitative Data Summary

Due to the absence of a specific SDS for **Ethyl 2-(chlorocarbonyl)benzoate**, a table of quantitative safety data cannot be provided. It is imperative for any user to obtain a substance-specific SDS from their supplier before handling this chemical. For reference, analogous acyl chlorides exhibit significant toxicity and corrosivity.

Experimental Protocols and Handling

All work with **Ethyl 2-(chlorocarbonyl)benzoate** must be conducted by trained personnel in a well-ventilated laboratory, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes are required.
- **Respiratory Protection:** If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, bases, and oxidizing agents.
- Keep containers tightly sealed to prevent exposure to moisture.

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain.

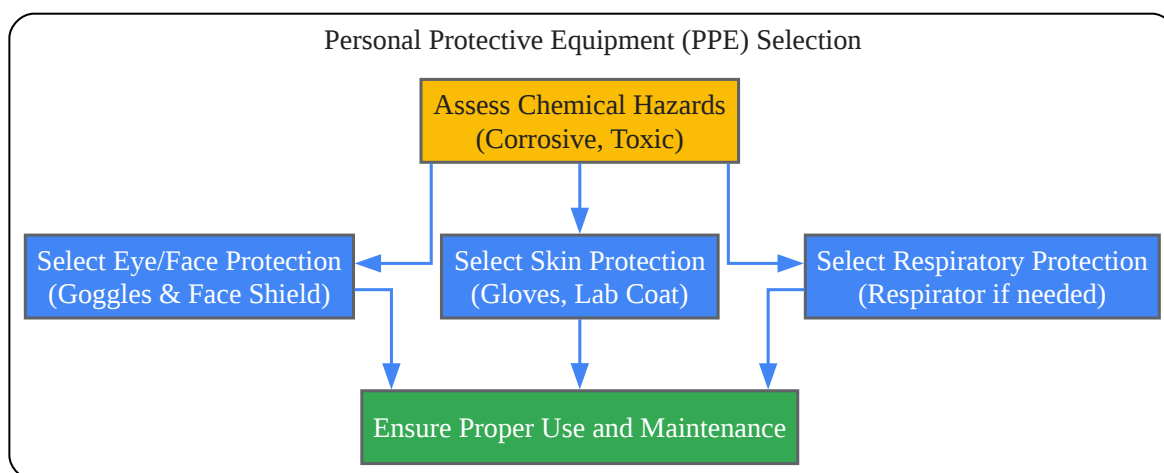
Emergency Procedures

In Case of Contact or Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

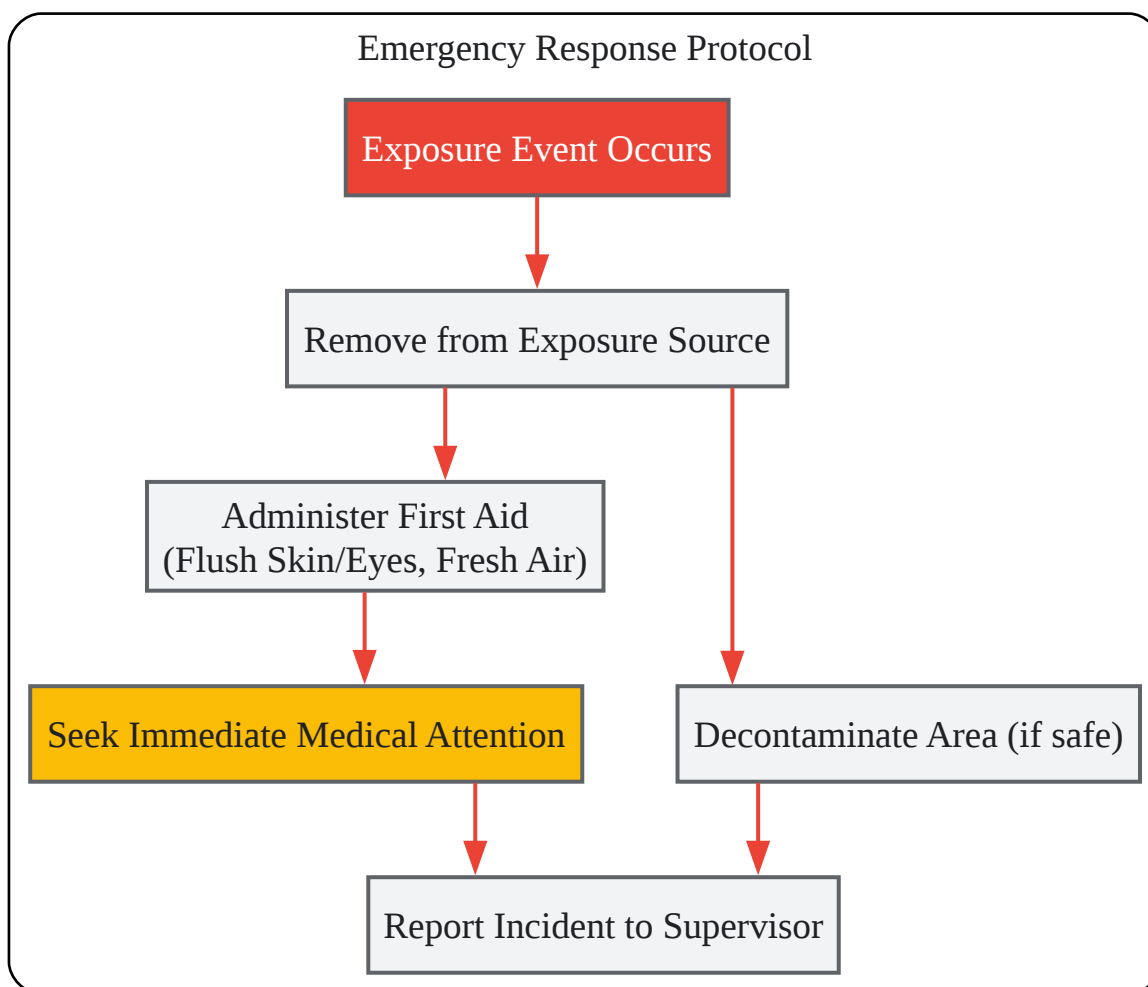
Visualizing Safety Workflows

To aid in understanding the necessary safety precautions, the following diagrams illustrate key logical relationships in the handling and emergency response for a corrosive and toxic chemical like **Ethyl 2-(chlorocarbonyl)benzoate**.



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PPE Selection Workflow



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Emergency Response Flowchart

Disclaimer: This guide is intended for informational purposes only and is based on the hazard profiles of structurally similar compounds. It is not a substitute for a substance-specific Safety Data Sheet (SDS). Always consult the SDS provided by the supplier before handling **Ethyl 2-(chlorocarbonyl)benzoate**.

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